

Vat Green 3: A Technical Guide to its Historical Development and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vat Green 3

Cat. No.: B1582166

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Abstract

Vat Green 3, also known as C.I. **Vat Green 3** and Vat Olive Green B, is a synthetic anthraquinone-based vat dye that has been a significant colorant in the textile industry since its development in the early 20th century.^[1] This technical guide provides a comprehensive overview of the historical development, synthesis, and physicochemical properties of **Vat Green 3**. Detailed experimental protocols for its synthesis, based on established industrial processes, are presented. Furthermore, this document explores the broader context of anthraquinone derivatives in medicinal chemistry, specifically their role as topoisomerase inhibitors, to provide relevant insights for drug development professionals.

Introduction

Vat dyes are a class of water-insoluble dyes that are applied to fibers in a reduced, soluble form (leuco form) and then oxidized to their insoluble, colored state within the fiber, resulting in excellent fastness properties. **Vat Green 3** is a prominent member of this class, valued for its deep olive green hue and high stability.^[2] Its molecular structure, a complex fused-ring system derived from anthraquinone, is responsible for its color and robust chemical properties. While its primary application is in the dyeing of cellulosic fibers like cotton, the core anthraquinone scaffold is a privileged structure in medicinal chemistry, with numerous derivatives being investigated and used as anticancer agents.^[3]

Historical Development

The synthesis of **Vat Green 3** emerged from the extensive research into anthraquinone-based dyes in the early 20th century, following the pioneering work of German chemists such as Rudolf Gattermann and Carl Duisberg. The development of vat dyes was a significant advancement in the textile industry, offering superior colorfastness compared to earlier dyes. While the exact year of its first synthesis is not well-documented, it became an important commercial product for dyeing cotton and other cellulosic fibers due to its excellent resistance to light and washing.^[4]

Physicochemical Properties

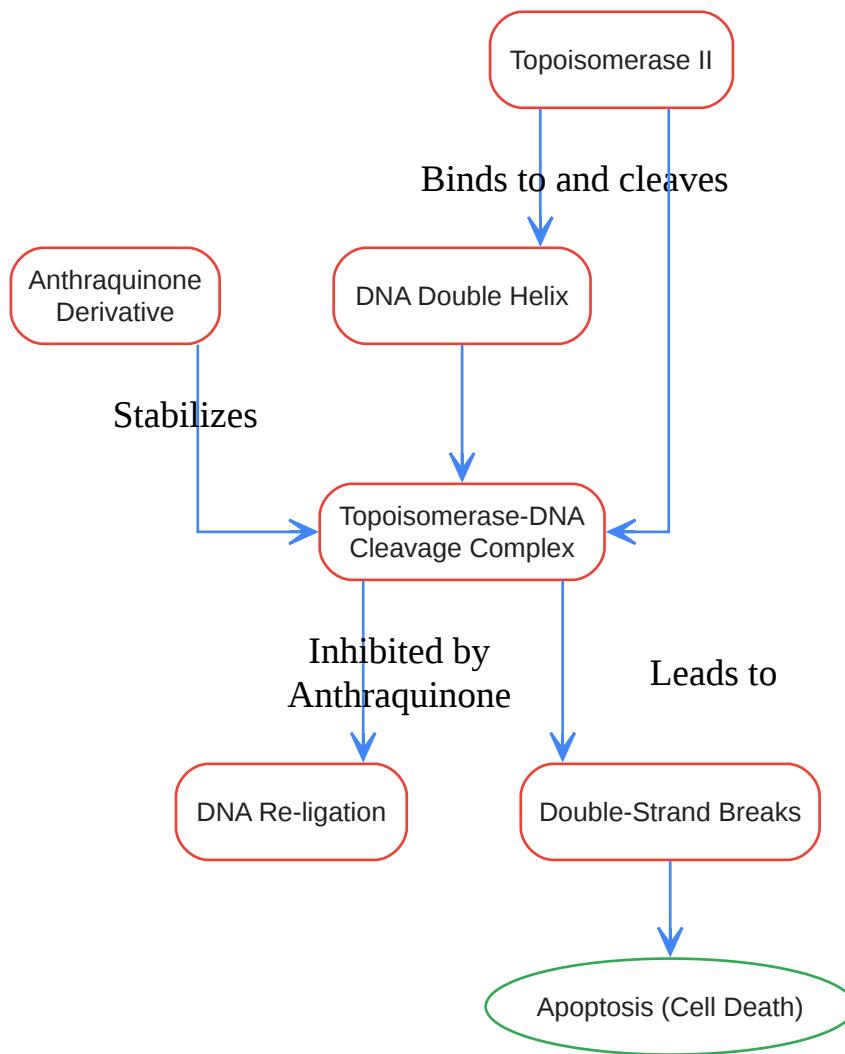
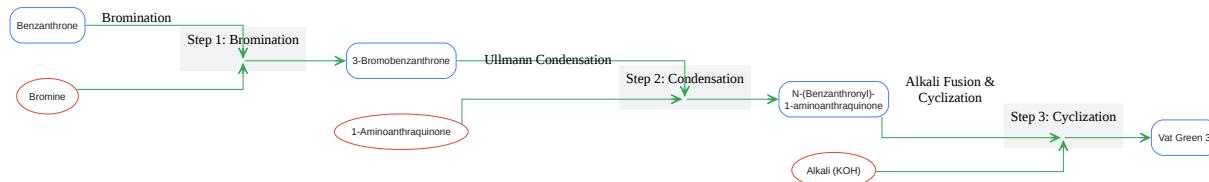
Vat Green 3 is a dark gray-green powder with the chemical formula $C_{31}H_{15}NO_3$ and a molecular weight of 449.46 g/mol.^[5] It is insoluble in water and ethanol but soluble in pyridine.^{[2][6]} In concentrated sulfuric acid, it exhibits a bright yellow-green color, which turns to olive green upon dilution.^[2] The reduced leuco form of the dye is dark blue in an alkaline solution and dark brown in an acidic solution.^[6]

Property	Value
Molecular Formula	$C_{31}H_{15}NO_3$
Molecular Weight	449.46 g/mol
CAS Number	3271-76-9
C.I. Number	69500
Appearance	Dark gray-green powder
Solubility	Insoluble in water and ethanol; Soluble in pyridine

Synthesis of Vat Green 3

The synthesis of **Vat Green 3** is a multi-step process that begins with the bromination of benzanthrone, followed by an Ullmann condensation with 1-aminoanthraquinone, and finally, an alkali-promoted cyclization to yield the final dye.

Synthesis Workflow



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- To cite this document: BenchChem. [Vat Green 3: A Technical Guide to its Historical Development and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582166#historical-development-and-synthesis-of-vat-green-3>]

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